

Methyl 3-hydroxypropanoate: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Methyl 3-hydroxypropanoate

Cat. No.: B1346797

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **methyl 3-hydroxypropanoate**. Understanding the chemical stability of this versatile building block is critical for its effective use in research, development, and manufacturing, particularly in its emerging role as a linker in Proteolysis Targeting Chimeras (PROTACs). This document summarizes key stability data, outlines potential degradation pathways, and provides a foundational experimental protocol for stability assessment.

Executive Summary

Methyl 3-hydroxypropanoate is a relatively stable organic compound under recommended storage conditions. Optimal storage is at refrigerated temperatures (2-8°C) in a dry, well-sealed container to mitigate hydrolysis. Long-term storage at -20°C can extend its shelf-life significantly. The primary degradation pathways include hydrolysis, thermolysis, and oxidation. Forced degradation studies are recommended to fully characterize its stability profile in specific formulations and environments.

Physicochemical Properties

A summary of the key physicochemical properties of **methyl 3-hydroxypropanoate** is presented below.

Property	Value
Molecular Formula	C4H8O3
Molecular Weight	104.10 g/mol
Appearance	Colorless to light yellow liquid[1]
Boiling Point	180.5 °C at 760 mmHg (Predicted)[2]
Density	1.089 g/cm ³ [2]
Solubility	Soluble in chloroform and methanol[3]

Stability and Storage Conditions

Proper storage is crucial to maintain the integrity and purity of **methyl 3-hydroxypropanoate**. The following table summarizes the recommended storage conditions and known stability information.

Parameter	Recommendation/Data	Source
Storage Temperature	2-8°C (Refrigerator)	[3]
-20°C (Long-term)	[1]	
Container	Sealed in a dry container	
Atmosphere	Inert atmosphere is recommended for prolonged storage to prevent oxidation.	General chemical handling guidelines
Incompatibilities	Strong acids/alkalis, strong oxidizing/reducing agents	General chemical handling guidelines
Long-term Stability	Pure form, -20°C: 3 years	[1]
Pure form, 4°C: 2 years	[1]	
In solvent, -80°C: 6 months	[1]	
In solvent, -20°C: 1 month	[1]	

Potential Degradation Pathways

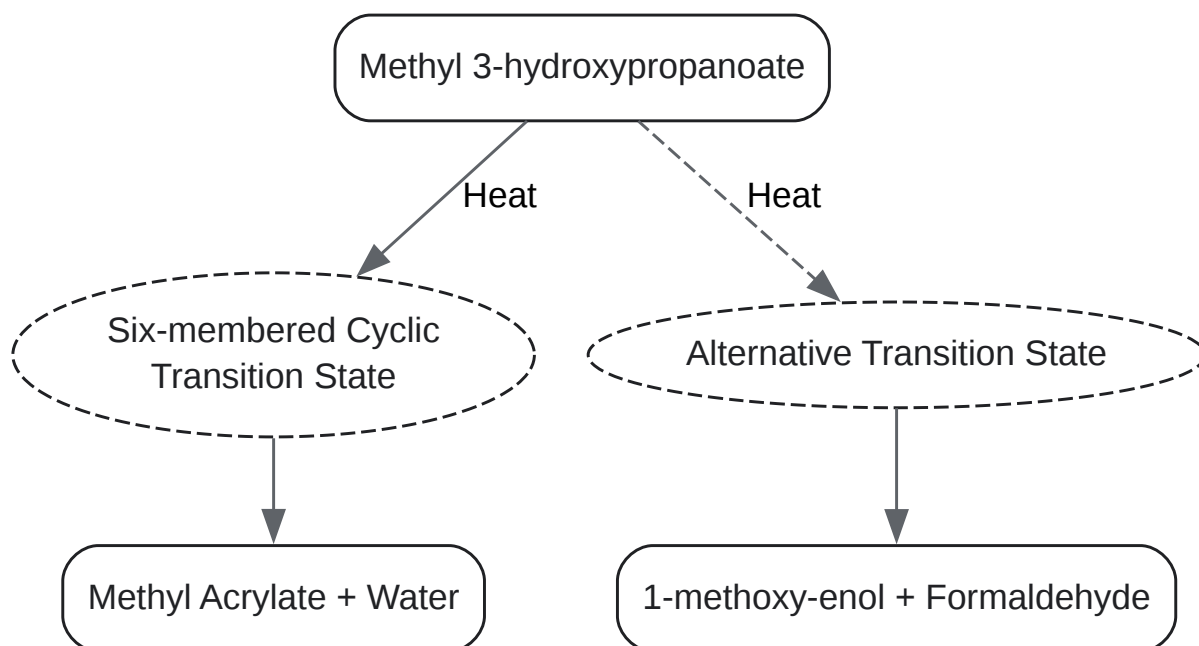
Methyl 3-hydroxypropanoate is susceptible to degradation through several pathways, primarily hydrolysis, thermolysis, and oxidation. Understanding these pathways is essential for predicting and mitigating degradation.

Hydrolysis

As an ester, **methyl 3-hydroxypropanoate** can undergo hydrolysis to yield 3-hydroxypropanoic acid and methanol. This reaction can be catalyzed by both acids and bases. The rate of hydrolysis is dependent on pH and temperature. While specific kinetic data for the pH-rate profile of **methyl 3-hydroxypropanoate** is not readily available in the public domain, the general mechanism for ester hydrolysis is well-established.

Thermolysis

Thermal decomposition of **methyl 3-hydroxypropanoate** has been studied and is proposed to proceed through a six-membered cyclic transition state. This pathway leads to the formation of methyl acrylate and water. A competing thermolytic pathway can also lead to the formation of an enol intermediate and formaldehyde.

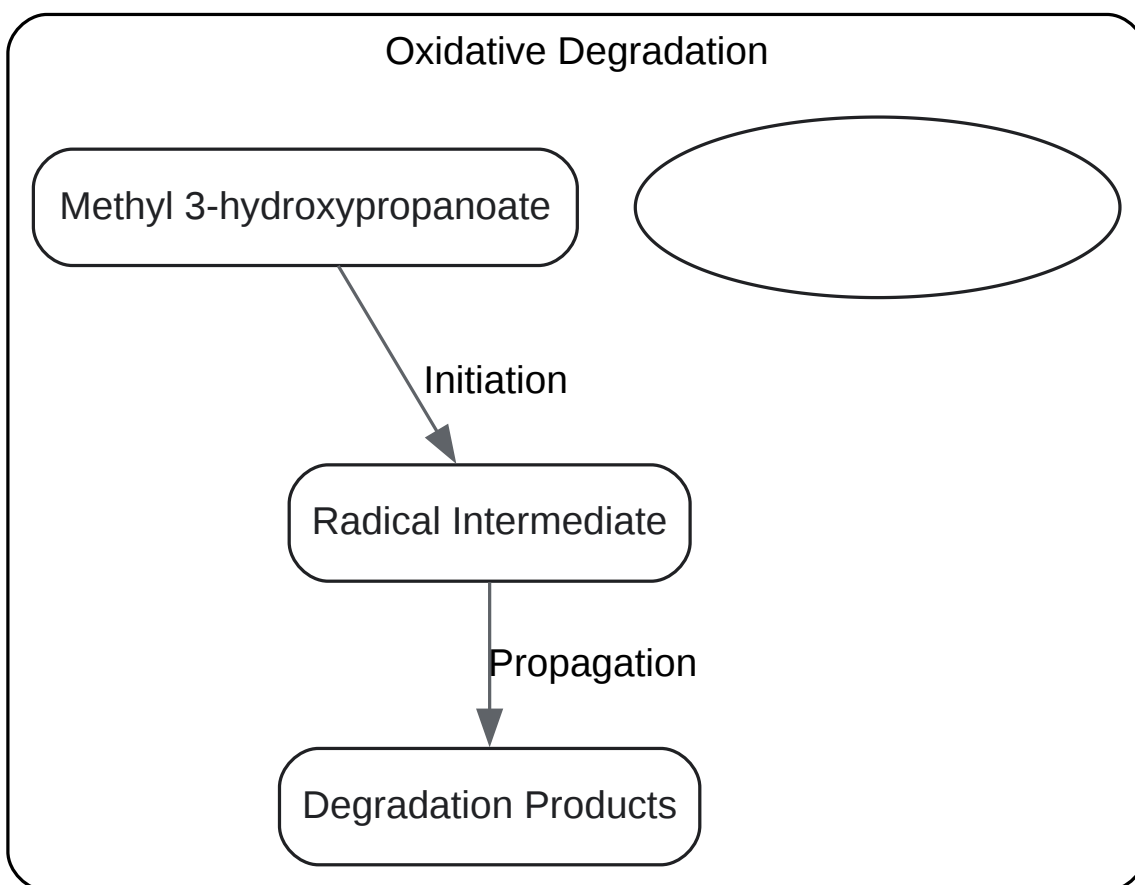


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Figure 1: Proposed thermolysis pathways of **methyl 3-hydroxypropanoate**. (Within 100 characters)

Oxidation

Oxidative degradation can be initiated by various oxidizing agents. Studies on the atmospheric degradation of **methyl 3-hydroxypropanoate** have shown that it can react with hydroxyl radicals. While these conditions are not typical for laboratory storage, it highlights the susceptibility of the molecule to oxidation. The presence of a hydroxyl group and the ester functionality provides potential sites for oxidative attack.



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Figure 2: Generalized oxidative degradation pathway. (Within 100 characters)

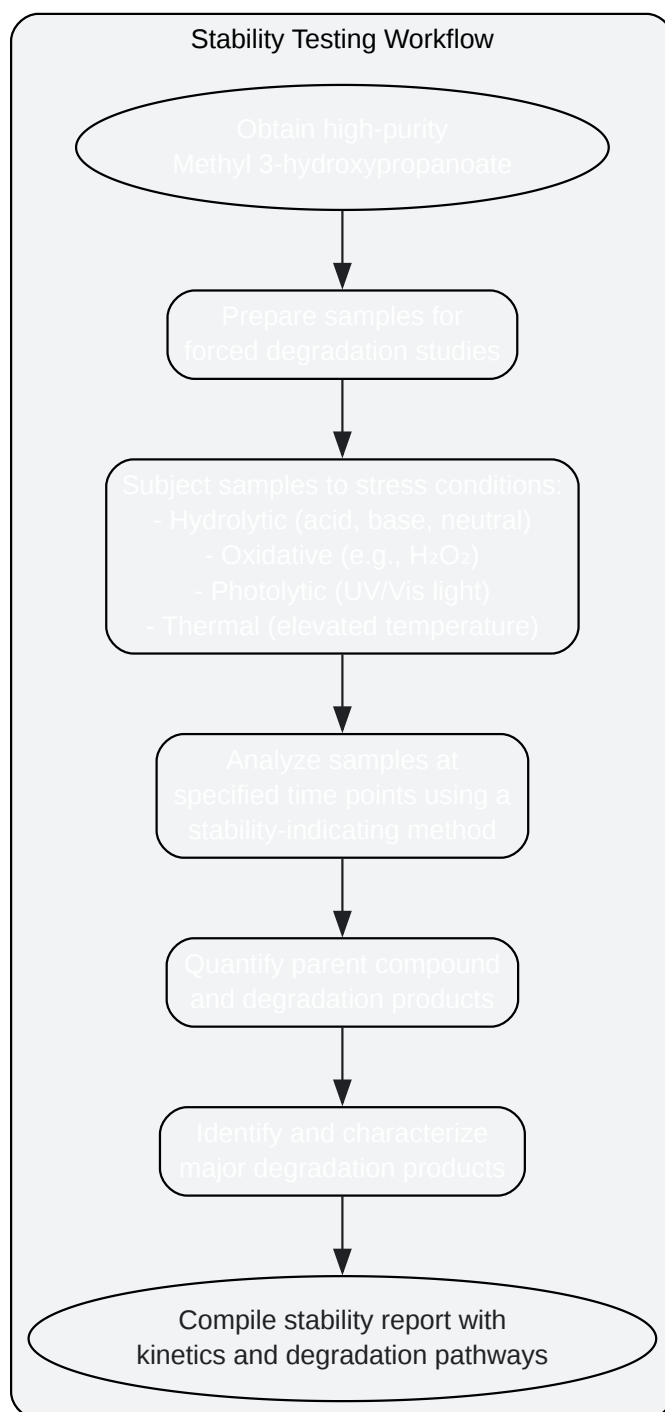
Experimental Protocol for Stability Testing

A comprehensive stability testing protocol for **methyl 3-hydroxypropanoate** should be designed to evaluate its stability under various stress conditions. The following protocol is based on the principles outlined in the ICH Q1A(R2) guidelines and can be adapted for specific needs.^{[4][5][6][7][8]}

Materials and Equipment

- **Methyl 3-hydroxypropanoate** (high purity)
- HPLC or GC system with a suitable detector (e.g., UV, MS)
- Validated stability-indicating analytical method
- pH meter
- Forced degradation chambers (temperature, humidity, and light controlled)
- Acids (e.g., HCl), bases (e.g., NaOH), and oxidizing agents (e.g., H₂O₂)
- High-purity water and other necessary solvents

Experimental Workflow



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Figure 3: Experimental workflow for forced degradation studies. (Within 100 characters)

Forced Degradation Conditions

The following table outlines suggested conditions for forced degradation studies, which are designed to accelerate the degradation of the compound to identify potential degradation products and pathways.^{[9][10]}

Stress Condition	Suggested Parameters
Acid Hydrolysis	0.1 M HCl at 60°C
Base Hydrolysis	0.1 M NaOH at room temperature
Neutral Hydrolysis	Water at 60°C
Oxidation	3% H ₂ O ₂ at room temperature
Photostability	Exposure to UV and visible light as per ICH Q1B guidelines
Thermal Stress	80°C

Analysis

Samples should be withdrawn at appropriate time points and analyzed using a validated stability-indicating analytical method (e.g., HPLC, GC). The method should be capable of separating the parent compound from all significant degradation products. Peak purity analysis should also be performed to ensure that the chromatographic peak of the parent compound is not co-eluting with any impurities or degradants.

Conclusion

Methyl 3-hydroxypropanoate is a stable compound when stored under the recommended conditions of 2-8°C in a sealed, dry container. The primary routes of degradation are hydrolysis, thermolysis, and oxidation. For critical applications, especially in drug development, it is imperative to conduct thorough stability studies, including forced degradation, to understand its degradation profile in the context of its intended use and formulation. The information and protocols provided in this guide serve as a valuable resource for researchers and scientists working with this important chemical intermediate.

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